

Foundational Research on CP21R7 in Cell Signaling: A Technical Guide

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Compound of Interest

Compound Name: CP21R7

Cat. No.: B072499

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Introduction

CP21R7 is a potent and selective small molecule inhibitor of Glycogen Synthase Kinase-3 β (GSK3 β), a serine/threonine kinase integral to a multitude of cellular processes.^{[1][2]} This guide provides an in-depth overview of the foundational research concerning **CP21R7**'s role as a modulator of key cell signaling pathways, intended for researchers, scientists, and professionals in drug development. GSK3 β is a crucial enzyme involved in various signaling cascades that regulate cell fate, metabolism, and proliferation.^{[1][3]}

Quantitative Data: Inhibitory Activity of CP21R7

The efficacy of **CP21R7** as a kinase inhibitor is demonstrated by its half-maximal inhibitory concentration (IC₅₀) values. The following table summarizes the quantitative data available for **CP21R7** against its primary target, GSK3 β , and a secondary kinase, PKC α , highlighting its selectivity.

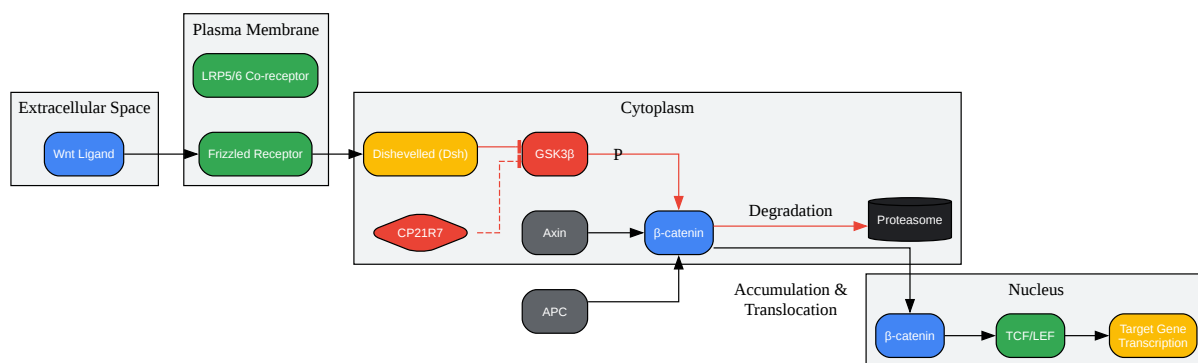
Target Kinase	IC ₅₀ Value (nM)	Reference
GSK3 β	1.8	^[1]
PKC α	1900	^[1]

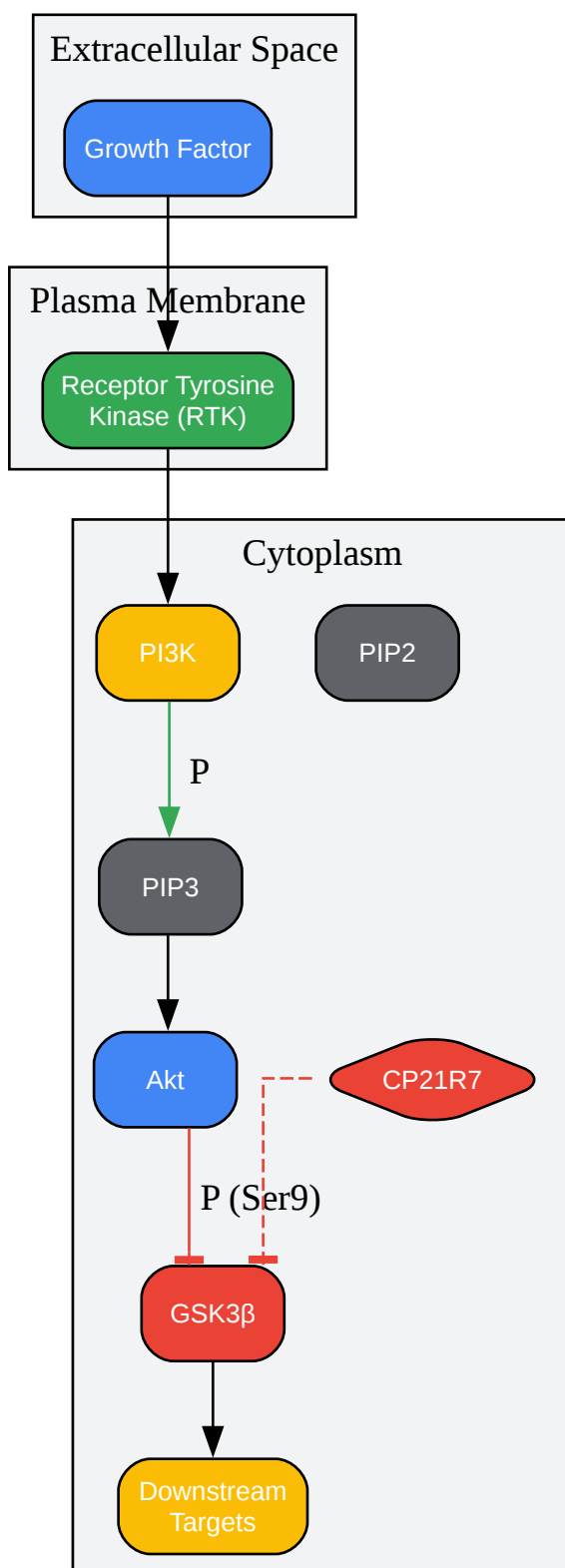
Core Signaling Pathways Modulated by CP21R7

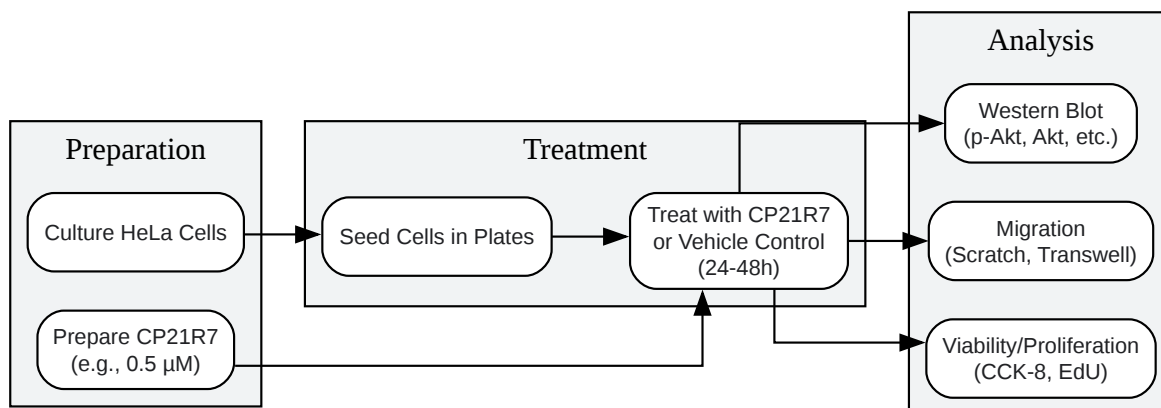
CP21R7, through its inhibition of GSK3 β , primarily impacts the canonical Wnt and PI3K/Akt signaling pathways.

Canonical Wnt Signaling Pathway

In the canonical Wnt signaling pathway, GSK3 β is a key component of the "destruction complex" that phosphorylates β -catenin, targeting it for ubiquitination and proteasomal degradation.^{[3][4]} By inhibiting GSK3 β , **CP21R7** prevents the phosphorylation of β -catenin. This leads to the accumulation and nuclear translocation of β -catenin, where it can activate the transcription of Wnt target genes.^[4] This mechanism is fundamental to processes such as embryonic development and stem cell self-renewal.^{[5][6]}







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